Application Note: Analytical Quantification of 2-Phenylpropanimidamide Hydrochloride

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Compound of Interest	
Compound Name:	*2-Phenylpropanimidamide hydrochloride*
CAS No.:	*78622-24-9*
Cat. No.:	*B6307390*

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Executive Summary & Chemical Profiling

2-Phenylpropanimidamide hydrochloride () is a highly polar, basic amidine building block frequently utilized in the synthesis of complex active pharmaceutical ingredients (APIs). The amidine functional group presents unique chromatographic challenges: its high pKa (~11–12) ensures it remains positively charged under typical mobile phase conditions. On standard reversed-phase (RP) silica columns, this leads to severe secondary electrostatic interactions with residual deprotonated silanols, manifesting as unacceptable peak tailing, poor resolution, and variable retention times.

To establish a self-validating analytical system, this application note details two orthogonal methodologies:

- HPLC-UV via Ion-Pairing: Optimized for bulk API assay and purity profiling.
- LC-MS/MS via HILIC: Optimized for trace-level quantification (e.g., genotoxic impurity screening or pharmacokinetic bioanalysis).

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Causality in Method Development (E-E-A-T)

Why standard Reversed-Phase (RP) fails: The protonated amidine moiety is highly hydrophilic, causing it to elute near the void volume (

) in standard RP-HPLC. Furthermore, electrostatic attraction to stationary phase silanols (

) disrupts the Gaussian elution profile, destroying method trustworthiness.

The Ion-Pairing Solution (Method A): By introducing a strongly acidic, hydrophobic anion (1-octanesulfonate) into the mobile phase, an uncharged, hydrophobic ion-pair complex is formed in situ with the amidine. This complex partitions efficiently into the C18/C8 stationary phase, dramatically increasing retention (

) and masking silanol interactions, yielding sharp, symmetrical peaks. This approach has been extensively validated for structurally analogous [1].

The HILIC-MS Solution (Method B): For mass spectrometry, non-volatile alkyl sulfonates cause catastrophic signal suppression and source contamination, requiring alternative stationary phases like aqueous normal phase or [2]. By utilizing a highly organic mobile phase and a polar stationary phase, the polar amidine is retained via partitioning into a water-enriched layer on the stationary phase surface. A volatile buffer (ammonium formate) ensures optimal electrospray ionization (ESI+) efficiency, a technique widely used for cationic[3].

Method A: HPLC-UV Ion-Pairing Protocol (Bulk Assay)

System Suitability & Self-Validation: The method is self-validating if the Tailing Factor (

) is

and the Theoretical Plates (

) are

.

Step-by-Step Procedure:

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- Mobile Phase Preparation: Dissolve 2.16 g of 1-octanesulfonate sodium salt in 1000 mL of LC-grade water to yield a 10 mM solution. Add 170 mL of Acetonitrile to 830 mL of this aqueous buffer (83:17, v/v)[1]. Do not adjust the pH; the natural pH maintains the amidine in its protonated state while allowing ion-pair formation. Filter through a 0.22 µm nylon membrane.
- Chromatographic Setup: Install a LiChrospher 60 RP-select B column (5 µm, 250 × 4.0 mm) or an equivalent high-purity C8/C18 column. Set the column oven to 30°C.
- Flow & Detection: Set the isocratic flow rate to 1.0 mL/min. Monitor UV absorbance at

  nm[1].
- Sample Preparation: Dissolve 2-Phenylpropanimidamide HCl reference standard in the mobile phase to a working concentration of 50 µg/mL.
- Execution: Inject 10 µL of the sample. The expected retention time is approximately 6.5–7.5 minutes.

Table 1: HPLC-UV Validation Parameters

Parameter	Value / Acceptance Criteria	Mechanistic Significance
Linearity Range	10 – 100 µg/mL ( )	Ensures accurate assay across expected bulk concentrations.
LOD / LOQ	0.5 µg/mL / 1.5 µg/mL	Defines the lower threshold for impurity detection via UV.
Precision (RSD)	(n=6)	Confirms the stability of the ion-pair complex during elution.
Tailing Factor ( )		Validates successful suppression of secondary silanol interactions.

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Method B: LC-MS/MS HILIC Protocol (Trace Bioanalysis)

System Suitability & Self-Validation: The method is self-validating if the signal-to-noise (S/N) ratio at the LOQ is

and the retention time relative standard deviation (RSD) is

.

Step-by-Step Procedure:

- Mobile Phase Preparation:
  - Mobile Phase A: 10 mM Ammonium formate in LC-MS grade water, adjusted to pH 3.0 with formic acid.
  - Mobile Phase B: 100% LC-MS grade Acetonitrile.
- Chromatographic Setup: Install a Waters BEH HILIC column (1.7 µm, 100 × 2.1 mm). Set the column oven to 40°C.
- Gradient Elution: Flow rate at 0.4 mL/min. Start at 90% B (0-1 min), ramp to 50% B (1-4 min), hold at 50% B (4-5 min), and re-equilibrate at 90% B (5-8 min). (Note: In HILIC, water is the strong eluting solvent).
- MS/MS Optimization: Operate the triple quadrupole mass spectrometer in Positive Electrospray Ionization (ESI+) mode. The free base molecular weight is 148.21 g/mol , yielding a robust

  precursor at

  149.1.
- Sample Preparation: Extract biological samples via protein precipitation (3:1 Acetonitrile:Plasma) to maintain the high organic composition required for HILIC injection without causing solvent-mismatch peak distortion.

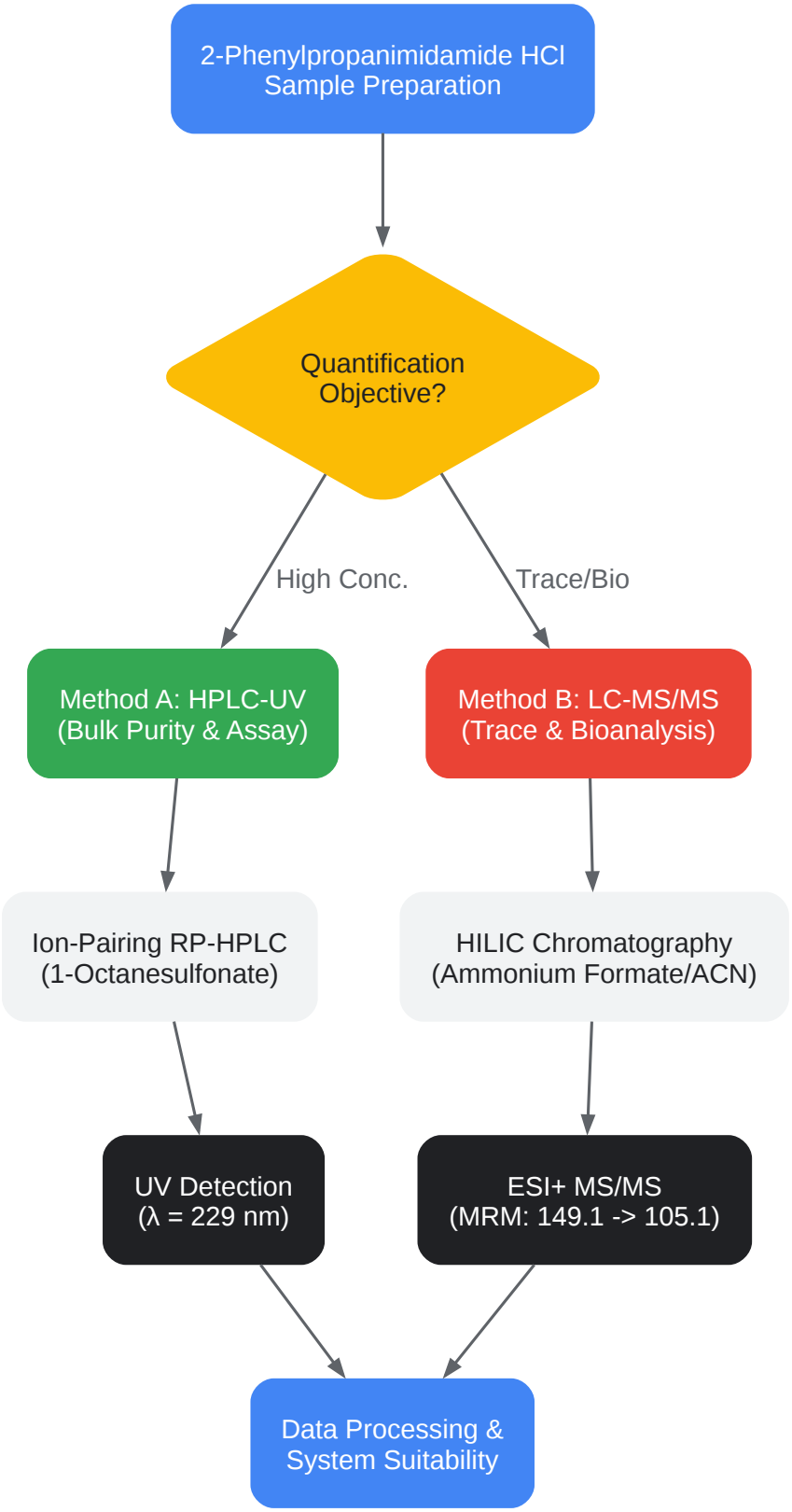
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Table 2: LC-MS/MS MRM Transitions and Collision Parameters

Precursor Ion ( )	Product Ion ( )	Dwell Time (ms)	Collision Energy (eV)	Structural Assignment
149.1	132.1	50	15	(Quantifier)
149.1	105.1	50	25	Phenylpropyl cation (Qualifier)

Analytical Workflow Visualization

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Fig 1. Decision matrix and orthogonal analytical workflow for 2-Phenylpropanimidamide HCl.

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